

Personal protective equipment for handling 5-(N-tert-Butoxycarbonylamino)salicylic Acid

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Compound of Interest

Compound Name:	5-(N-tert-Butoxycarbonylamino)salicylic Acid
Cat. No.:	B017173

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Essential Safety and Handling Guide for 5-(N-tert-Butoxycarbonylamino)salicylic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-(N-tert-Butoxycarbonylamino)salicylic Acid** (CAS No. 135321-95-8). The following procedures are based on best practices for handling similar chemical compounds and should be supplemented by a thorough internal risk assessment.

Chemical Properties and Hazards

While a specific Safety Data Sheet (SDS) for **5-(N-tert-Butoxycarbonylamino)salicylic Acid** is not readily available, data from related compounds like salicylic acid and 5-aminosalicylic acid can inform safe handling procedures. It is a pinky-grey solid with a molecular formula of C12H15NO5 and a melting point of 279-280°C.^{[1][2][3]} It is slightly soluble in dioxane, DMSO, and methanol.^{[1][2][3]}

Potential Hazards (Inferred from Related Compounds):

- Harmful if swallowed.^[4]
- Causes skin irritation.^{[4][5]}

- Causes serious eye irritation.[4][5]
- May cause respiratory irritation.[4]
- May cause an allergic skin reaction.[4]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure. The following table summarizes the recommended PPE for handling **5-(N-tert-Butoxycarbonylamino)salicylic Acid**.

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards.	Must comply with EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[6]
Hands	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Dispose of contaminated gloves after use. [6]
Respiratory	Air-purifying respirator with a particulate filter.	A NIOSH-approved respirator is necessary if ventilation is inadequate or when handling large quantities that may generate dust.[6][7]
Body	Laboratory coat.	Provides a barrier against accidental skin contact.[6]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a standardized operational plan minimizes risks. The following guide outlines the safe handling of **5-(N-tert-Butoxycarbonylamino)salicylic Acid** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and iron compounds.[8]
 - Keep the container tightly closed. Short-term storage at room temperature is acceptable, but long-term storage is recommended at -20°C.[2][3]
- Handling and Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[6]
 - Don the appropriate PPE as outlined in the table above.
 - Avoid the formation of dust and aerosols.[6]
 - When weighing the solid, use a balance with a draft shield.
 - If preparing a solution, slowly add the compound to the solvent to avoid splashing.
- Emergency Plan: Handling Spills:
 - Evacuation and Notification: Evacuate non-essential personnel from the immediate spill area and notify the laboratory supervisor or safety officer.[6]
 - Containment and Cleanup: For solid spills, gently sweep or vacuum the material, avoiding dust generation.[6] Place the collected material into a suitable, labeled container for disposal.[6] Clean the spill area with a damp cloth, and place all contaminated cleaning materials into the waste container.[6]

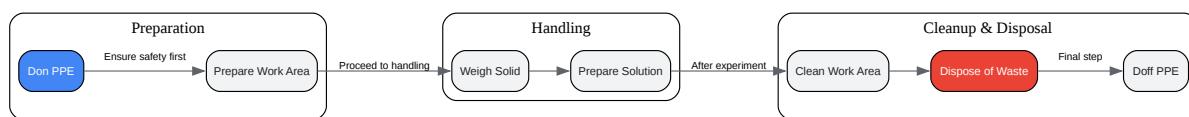
Disposal Plan

Proper disposal of **5-(N-tert-Butoxycarbonylamo)salicylic Acid** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of as hazardous waste. Follow all local, state, and federal regulations.
- Contaminated PPE: Contaminated gloves and other disposable PPE should be placed in a designated hazardous waste container.[6] Follow institutional guidelines for the disposal of contaminated lab coats.[6]
- Empty Containers: Retain product residue and dispose of empty containers in the same manner as the chemical waste.

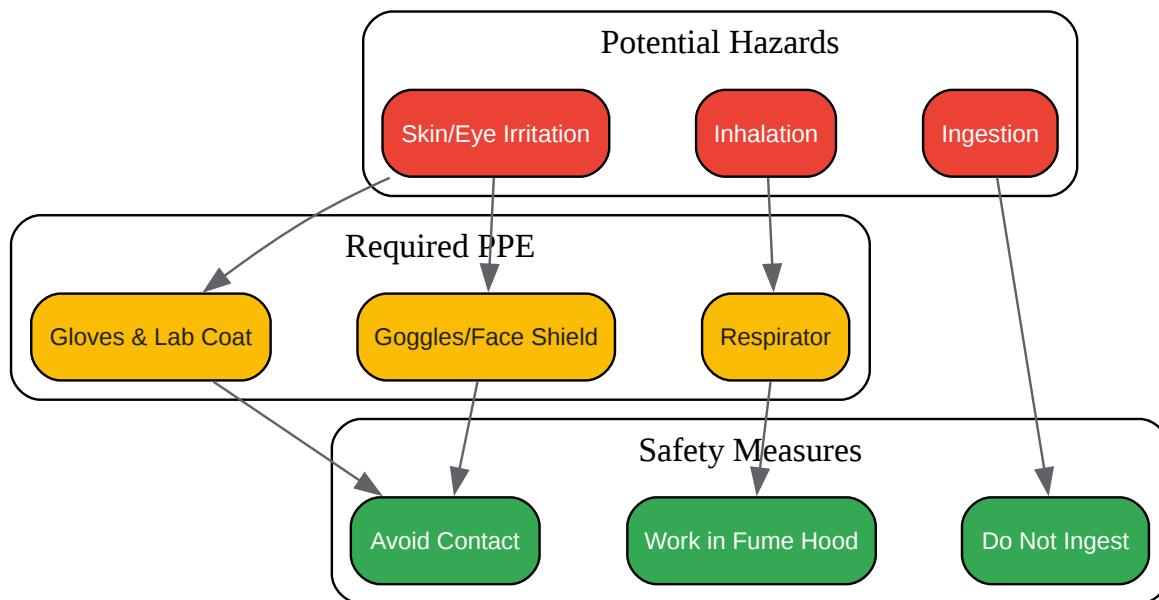
Visual Safety Workflows

The following diagrams illustrate the key safety and handling procedures for **5-(N-tert-Butoxycarbonylamino)salicylic Acid**.



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Caption: A logical workflow for the safe handling of **5-(N-tert-Butoxycarbonylamino)salicylic Acid**.



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Caption: The relationship between hazards, required PPE, and safety measures.

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